

Application Notes and Protocols: Triheptyl Benzene-1,2,4-tricarboxylate as a Plasticizer

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Compound of Interest

Compound Name: *Triheptyl benzene-1,2,4-tricarboxylate*

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Introduction

Triheptyl benzene-1,2,4-tricarboxylate is a high molecular weight plasticizer belonging to the trimellitate ester class. These plasticizers are known for their excellent thermal stability, low volatility, and high resistance to migration, making them suitable for demanding applications. While specific experimental data for **Triheptyl benzene-1,2,4-tricarboxylate** is limited in publicly available literature, its properties and performance can be largely inferred from its close structural analog, Trioctyl benzene-1,2,4-tricarboxylate (TOTM or Tris(2-ethylhexyl) trimellitate), a widely studied and commercially significant plasticizer.

This document provides an overview of the anticipated properties and applications of **Triheptyl benzene-1,2,4-tricarboxylate**, with comparative data from TOTM. It also includes detailed protocols for the evaluation of its performance as a plasticizer in polymer formulations, particularly in Polyvinyl Chloride (PVC).

Physicochemical Properties

The properties of **Triheptyl benzene-1,2,4-tricarboxylate** are expected to be similar to other long-chain alkyl trimellitates. Key characteristics include high boiling and flash points, low vapor pressure, and poor water solubility. These attributes contribute to its permanence in the polymer matrix.

Table 1: Physicochemical Properties of **Triheptyl benzene-1,2,4-tricarboxylate** and a Comparative Analog.

Property	Triheptyl benzene-1,2,4-tricarboxylate	Trioctyl benzene-1,2,4-tricarboxylate (TOTM)
Molecular Formula	C30H48O6[1][2]	C33H54O6[3][4]
Molecular Weight	504.70 g/mol [1]	546.78 g/mol [3]
Appearance	Expected to be a clear, oily liquid	Clear to pale yellowish, oily liquid[5]
Specific Gravity @ 25°C	Data not available	0.985 - 0.991[3]
Refractive Index @ 25°C	Data not available	1.478 - 1.488[3]
Acid Value (mg KOH/g)	Data not available	0.20 Maximum[3]
Moisture (%)	Data not available	0.1 Maximum[3]

Applications in Polymer Formulations

Triheptyl benzene-1,2,4-tricarboxylate is anticipated to be an effective plasticizer for various polymers, most notably PVC. Its high permanence makes it suitable for applications requiring long service life and resistance to extraction by solvents, oils, and aqueous solutions.

Potential Applications:

- **Wire and Cable Insulation:** The high thermal stability and excellent electrical insulating properties expected of this plasticizer make it a strong candidate for high-temperature wire and cable applications.[4][5]
- **Automotive Interiors:** Its low volatility would minimize fogging on interior surfaces and contribute to a more durable and long-lasting interior trim, seating, and dashboard.[3][5]
- **Medical Devices:** Given the low migration characteristics of similar trimellitates like TOTM, **Triheptyl benzene-1,2,4-tricarboxylate** could be a suitable candidate for medical tubing, blood bags, and other devices where patient safety is paramount.[4][6] TOTM has been

shown to have a significantly lower migration rate into blood compared to DEHP, a commonly used phthalate plasticizer.[7]

- Gaskets and Seals: Its resistance to extraction would be beneficial in gaskets and seals that come into contact with oils and other fluids.[3]

Performance Characteristics (Based on Analog Data)

The performance of **Triheptyl benzene-1,2,4-tricarboxylate** as a plasticizer is expected to be comparable to that of TOTM. The addition of such plasticizers to a rigid polymer like PVC increases its flexibility and workability.

Table 2: Expected Performance of **Triheptyl benzene-1,2,4-tricarboxylate** in PVC (based on TOTM data).

Performance Metric	Expected Outcome for Triheptyl benzene-1,2,4-tricarboxylate
Plasticizer Efficiency	Good: Will effectively increase the flexibility and lower the glass transition temperature (Tg) of PVC.
Thermal Stability	Excellent: High resistance to degradation at elevated temperatures during processing and end-use.
Volatility	Very Low: Minimal plasticizer loss over time, leading to longer product lifespan.
Migration Resistance	Excellent: Low tendency to migrate to the surface or into contacting materials. Studies on TOTM show significantly lower leaching compared to phthalates like DEHP. [7] [8] [9]
Extraction Resistance	High: Resistant to extraction by water, oils, and other solvents.
Low-Temperature Flexibility	Good: Will impart flexibility at low temperatures, though potentially slightly less effective than some lower molecular weight plasticizers. [10]

Experimental Protocols

The following are detailed protocols for evaluating the performance of **Triheptyl benzene-1,2,4-tricarboxylate** as a plasticizer in a polymer matrix such as PVC.

Protocol for Preparation of Plasticized PVC Sheets

This protocol describes the preparation of PVC sheets with varying concentrations of **Triheptyl benzene-1,2,4-tricarboxylate** for subsequent testing.

Materials and Equipment:

- PVC resin (e.g., K-value 67)

- **Triheptyl benzene-1,2,4-tricarboxylate**
- Thermal stabilizer (e.g., Ca/Zn stearate)
- Lubricant (e.g., stearic acid)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Molds for test specimens

Procedure:

- Compounding:
 - Pre-mix the PVC resin, thermal stabilizer, and lubricant in a high-speed mixer.
 - Add the desired amount of **Triheptyl benzene-1,2,4-tricarboxylate** (e.g., 30, 40, 50 parts per hundred resin - phr).
 - Continue mixing until a homogeneous powder blend is obtained.
- Milling:
 - Set the temperature of the two-roll mill to 160-170°C.
 - Gradually add the PVC compound to the mill and allow it to form a continuous sheet.
 - Mill the compound for 5-10 minutes to ensure homogeneity.
- Molding:
 - Cut the milled sheet into pieces that fit the mold dimensions.
 - Place the pieces in the mold and preheat in the hydraulic press at 170-180°C for 5 minutes under low pressure.
 - Apply high pressure (e.g., 10 MPa) for 5 minutes.

- Cool the mold under pressure to room temperature.
- Remove the molded PVC sheet.
- Conditioning:
 - Condition the prepared sheets at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing.

Workflow for the preparation of plasticized PVC test specimens.

Protocol for Evaluation of Mechanical Properties

This protocol outlines the testing of the mechanical properties of the prepared PVC sheets according to ASTM standards.

Materials and Equipment:

- Conditioned PVC test specimens
- Universal Testing Machine (UTM) with appropriate grips and load cell
- Durometer for hardness testing

Procedure:

- Tensile Testing (ASTM D638):
 - Cut dumbbell-shaped specimens from the conditioned sheets.
 - Measure the thickness and width of the gauge section of each specimen.
 - Mount the specimen in the grips of the UTM.
 - Apply a constant rate of extension (e.g., 50 mm/min) until the specimen fractures.
 - Record the load and elongation data.
 - Calculate Tensile Strength, Elongation at Break, and Modulus of Elasticity.

- Hardness Testing (ASTM D2240):
 - Use a Shore A or Shore D durometer, depending on the material's hardness.
 - Place the PVC sheet on a hard, flat surface.
 - Press the durometer foot firmly onto the specimen and record the reading after a specified time (e.g., 1 second).
 - Take at least five readings at different locations and calculate the average. A recent study showed an inverse correlation between the level of TOTM plasticizer and the hardness of PVC.[11]

Table 3: Hypothetical Mechanical Properties of PVC Plasticized with **Triheptyl benzene-1,2,4-tricarboxylate**.

Property	30 phr	40 phr	50 phr
Tensile Strength (MPa)	Expected to decrease with increasing plasticizer content.[12] [13]	Data not available	Data not available
Elongation at Break (%)	Expected to increase with increasing plasticizer content.[12] [13]	Data not available	Data not available
100% Modulus (MPa)	Expected to decrease with increasing plasticizer content.	Data not available	Data not available
Hardness (Shore A)	Expected to decrease with increasing plasticizer content.[11]	Data not available	Data not available

Protocol for Determination of Plasticizer Migration

This protocol describes a method to quantify the migration of the plasticizer from the PVC matrix into a solvent, based on ASTM D1239.

Materials and Equipment:

- Conditioned PVC test specimens of known weight and surface area
- Extraction solvent (e.g., n-hexane, ethanol/water mixture)
- Glass containers with lids
- Analytical balance
- Oven

Procedure:

- Weigh the conditioned PVC specimens accurately (W_{initial}).
- Immerse the specimens in the chosen solvent in a sealed glass container. Ensure the entire surface is in contact with the solvent.
- Store the container at a specified temperature (e.g., 23°C or 40°C) for a defined period (e.g., 24 hours, 72 hours, 10 days).
- After the immersion period, remove the specimens from the solvent.
- Gently wipe the surface of the specimens to remove excess solvent.
- Dry the specimens in an oven at a temperature that will not cause degradation (e.g., 50°C) until a constant weight is achieved (W_{final}).
- Calculate the weight loss due to migration: $\text{Migration (\%)} = [(W_{\text{initial}} - W_{\text{final}}) / W_{\text{initial}}] \times 100$

Studies on TOTM have shown that its migration is significantly lower than that of DEHP in various simulants.^{[7][9]}

Protocol for Thermogravimetric Analysis (TGA)

This protocol is for assessing the thermal stability and volatility of the plasticizer and the plasticized PVC.

Materials and Equipment:

- Thermogravimetric Analyzer (TGA)
- Nitrogen or air supply
- Small sample pans (e.g., aluminum or platinum)
- Microbalance

Procedure:

- Accurately weigh a small sample (5-10 mg) of the plasticizer or the plasticized PVC into a TGA pan.
- Place the pan in the TGA furnace.
- Heat the sample from room temperature to a final temperature (e.g., 600°C) at a constant heating rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen).
- Record the weight loss as a function of temperature.
- Analyze the resulting TGA curve to determine the onset of decomposition and the temperature at different percentages of weight loss (e.g., T5%, T10%, T50%).

Workflow for the evaluation of plasticizer performance in PVC.

Toxicological and Biocompatibility Considerations

While specific toxicological data for **Triheptyl benzene-1,2,4-tricarboxylate** is not readily available, trimellitate esters are generally considered to have a favorable toxicological profile compared to some ortho-phthalate plasticizers.[6] For instance, TOTM is noted for its non-toxicity and is used in medical devices.[4][14] However, comprehensive toxicological and

biocompatibility testing according to ISO 10993 standards would be required before considering **Triheptyl benzene-1,2,4-tricarboxylate** for use in medical applications.

Synthesis of Triheptyl Benzene-1,2,4-tricarboxylate

A general method for the synthesis of trimellitate esters involves the esterification of trimellitic anhydride with the corresponding alcohol.

Reaction Scheme:



General Protocol:

- Charge a reaction vessel equipped with a stirrer, thermometer, and a Dean-Stark trap with trimellitic anhydride, an excess of heptanol, and an esterification catalyst (e.g., p-toluenesulfonic acid or a titanate catalyst).
- Heat the mixture to the reaction temperature (typically 180-220°C) and remove the water of reaction by azeotropic distillation.
- Monitor the reaction progress by measuring the acid value of the reaction mixture.
- Once the desired conversion is achieved, neutralize the catalyst.
- Remove the excess heptanol by vacuum distillation.
- Purify the crude product by washing with an alkaline solution followed by water, and then dry under vacuum.

*General workflow for the synthesis of **Triheptyl benzene-1,2,4-tricarboxylate**.*

Conclusion

Triheptyl benzene-1,2,4-tricarboxylate holds promise as a high-performance plasticizer with properties likely similar to other long-chain trimellitates such as TOTM. Its expected low volatility, high thermal stability, and excellent migration resistance make it a suitable candidate for demanding applications in the automotive, wire and cable, and potentially medical

industries. The provided protocols offer a framework for the systematic evaluation of its performance and characteristics. Further research is necessary to generate specific quantitative data for this compound to fully validate its potential.

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